

"Methyl-(5-methyl-isoxazol-3-YL)-amine"

chemical properties

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Compound of Interest

Compound Name: Methyl-(5-methyl-isoxazol-3-YL)-amine

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An In-depth Technical Guide to 3-Amino-5-methylisoxazole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of 3-Amino-5-methylisoxazole (CAS RN: 1072-67-9), a key heterocyclic amine intermediate in the pharmaceutical and chemical industries. This document consolidates available data to support research and development activities involving this compound.

Chemical Properties and Identifiers

3-Amino-5-methylisoxazole is a stable, crystalline solid at room temperature.^{[1][2]} Its chemical structure, featuring an isoxazole ring with an amino and a methyl group, makes it a versatile building block in organic synthesis.^[1]

Table 1: Physicochemical Properties of 3-Amino-5-methylisoxazole

Property	Value	Source
Molecular Formula	C4H6N2O	[2][3][4]
Molecular Weight	98.10 g/mol	[3][4]
CAS Registry Number	1072-67-9	[3][4]
Appearance	White to brown or yellow crystalline powder	[2][4]
Melting Point	59-61 °C	[5]
Boiling Point	235.9 ± 20.0 °C at 760 mmHg	[5]
Solubility	Soluble in water, alcohol, and ether	[1][6]
InChIKey	FKPXGNGUVSHWQQ-UHFFFAOYSA-N	[3]
SMILES	<chem>CC1=CC(=NO1)N</chem>	[3]

Table 2: Chemical Identifiers and Synonyms

Identifier Type	Identifier
IUPAC Name	5-methyl-1,2-oxazol-3-amine
Synonyms	3-Amino-5-methyl-isoxazole, 5-Methyl-3-isoxazamine, 5-Methylisoxazol-3-amine, 5-Methyl-3-aminoisoxazole

Synthesis and Experimental Protocols

The synthesis of 3-Amino-5-methylisoxazole can be achieved through various routes. A common method involves the cyclization of a precursor molecule. Below is a detailed protocol for a two-step synthesis.

Experimental Protocol: Synthesis of 3-Amino-5-methylisoxazole

Step 1: Reaction of 3-hydroxybutanenitrile with hydroxylamine hydrochloride

- In a suitable reaction vessel, combine hydroxylamine hydrochloride and potassium carbonate in water.
- Stir the mixture at room temperature for 20 minutes.
- Add 3-hydroxybutanenitrile to the mixture.
- Heat the reaction mixture to 60°C and maintain this temperature for 3 hours.

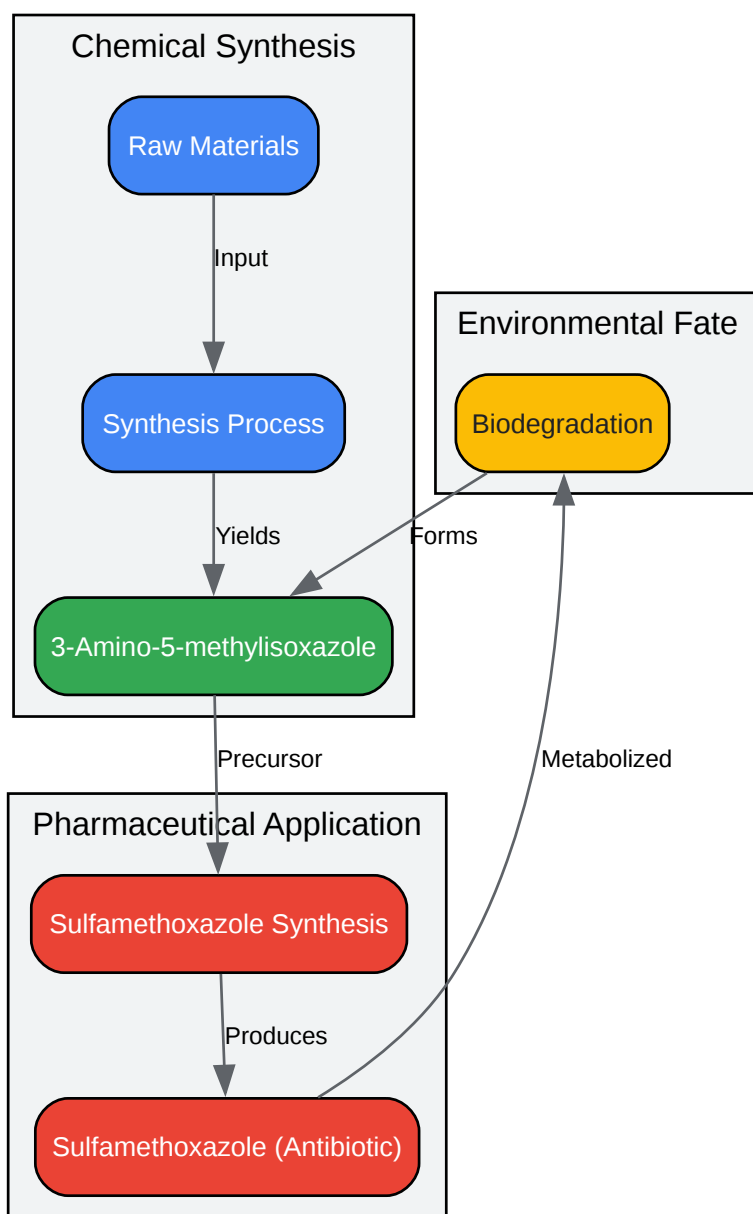
Step 2: Cyclization and Purification

- After cooling to room temperature, add toluene to the reaction mixture to separate the aqueous layer.
- To the organic layer, add anhydrous iron(III) chloride.
- Heat the mixture to reflux and separate the water formed during the reaction using a water separator.
- Once the theoretical amount of water is collected, cool the reaction mixture.
- Adjust the pH to 1-2 by dropwise addition of concentrated hydrochloric acid and stir for 1 hour.
- Separate and discard the organic layer.
- Adjust the pH of the aqueous layer to 11-13 with 30% sodium hydroxide solution to precipitate the product.
- Filter the precipitate, and dry to obtain 3-amino-5-methylisoxazole as a light yellow crystalline solid.^[7]

Biological Significance and Applications

3-Amino-5-methylisoxazole is a compound of significant interest in medicinal chemistry. It serves as a crucial intermediate in the synthesis of sulfonamide drugs, most notably

sulfamethoxazole.[6][8][9] Furthermore, it is a known metabolite in the biodegradation of sulfamethoxazole.[4] The isoxazole scaffold is associated with a wide range of pharmacological activities, including anti-inflammatory and antimicrobial properties.[1]

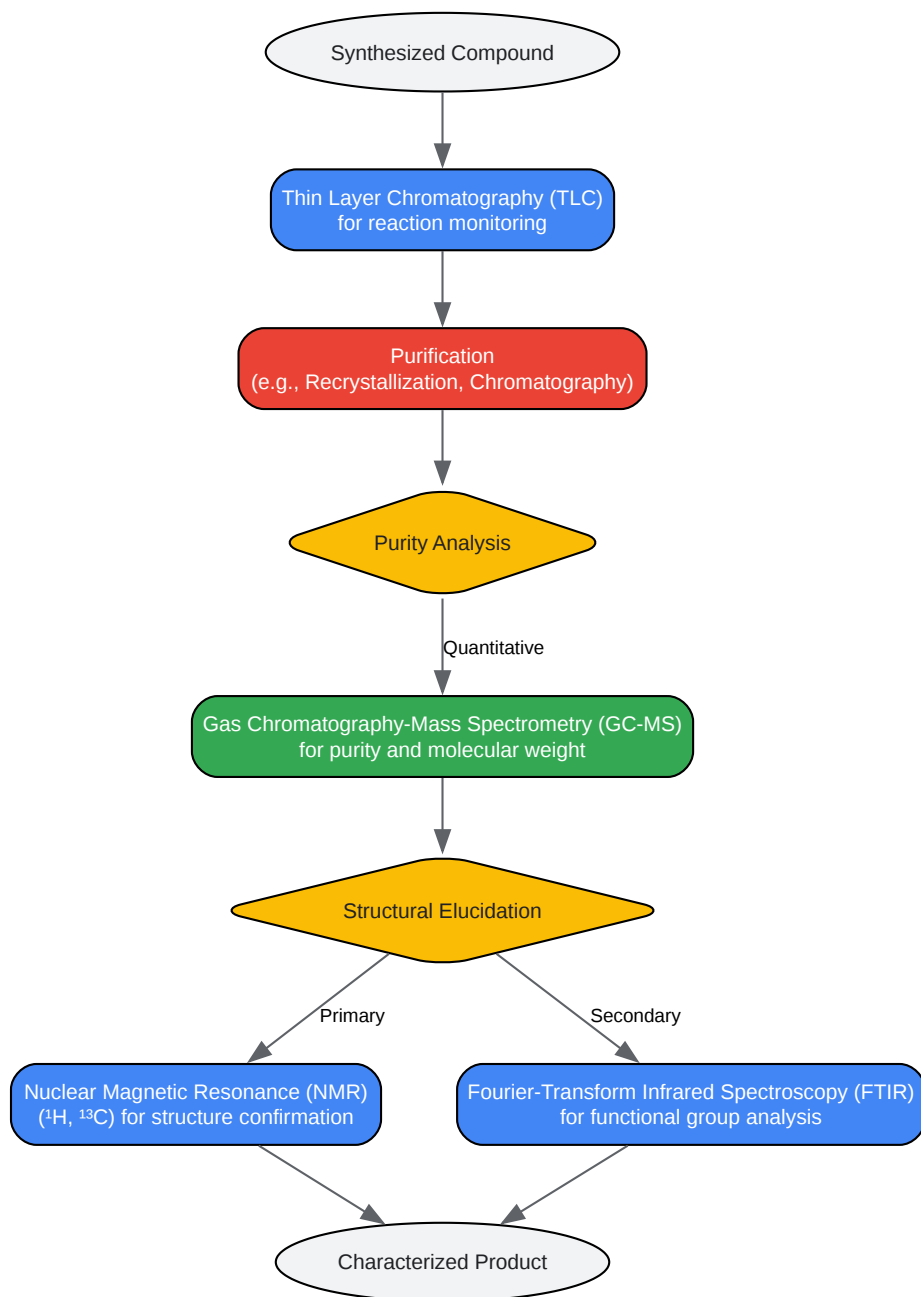


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Caption: Logical relationship of 3-Amino-5-methylisoxazole.

Analytical Workflow

The characterization and quality control of 3-Amino-5-methylisoxazole and its derivatives are crucial. A typical analytical workflow involves a combination of chromatographic and spectroscopic techniques to confirm the identity, purity, and structure of the synthesized compound.



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Caption: General experimental workflow for characterization.

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